

A Technical Guide to Commercial Sourcing and Application of L-Tryptophan- $^{15}\text{N}_2,\text{d}_8$

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Compound of Interest

Compound Name: L-Tryptophan- $^{15}\text{N}_2,\text{d}_8$

Cat. No.: B12418019

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability of the isotopically labeled amino acid L-Tryptophan- $^{15}\text{N}_2,\text{d}_8$. It is designed to assist researchers, scientists, and drug development professionals in sourcing this critical reagent for their studies. This document outlines key product specifications from various suppliers, delves into the metabolic pathways of tryptophan, and presents a typical experimental workflow for its use in mass spectrometry-based research.

Commercial Supplier Analysis

L-Tryptophan- $^{15}\text{N}_2,\text{d}_8$ is a specialized, stable isotope-labeled compound used as an internal standard in quantitative mass spectrometry analysis, particularly in metabolomics and pharmacokinetic studies. Several reputable suppliers offer this and other related isotopically labeled tryptophan analogs. The following table summarizes the product specifications from key commercial vendors to facilitate a comparative analysis for procurement.

Supplier	Product Name	Catalog Number	Isotopic Enrichment	Chemical Purity	Available Quantities
Cambridge Isotope Laboratories, Inc. (CIL)	L-Tryptophan (D ₈ , 98%; ¹⁵ N ₂ , 98%)	DNLM-6904	D, 98%; ¹⁵ N, 98%	≥98%	0.25 g
MedchemExpress	L-Tryptophan- ¹⁵ N ₂ ,d ₈	HY-N0623S4	Not specified	Not specified	Contact for details
Sigma-Aldrich	L-Tryptophan- ¹⁵ N ₂ ,d ₈	Not directly available; offers other labeled variants such as L-Tryptophan- ¹³ C ₁₁ , ¹⁵ N ₂ ,d ₈	≥97 atom % ¹³ C	≥98% (CP)	Inquire for bulk
Toronto Research Chemicals (TRC)	L-Tryptophan- ¹⁵ N ₂	TRC-T794502	Not specified	Not specified	25 mg, 50 mg, 100 mg
Eurisotop (a subsidiary of CIL)	L-TRYPTOPHAN (¹³ C ₁₁ , 97-99%; D ₈ , 97-99%; ¹⁵ N ₂ , 97-99%)	CDNLM-6816	¹³ C, 97-99%; D, 97-99%; ¹⁵ N, 97-99%	98%	0.25 g

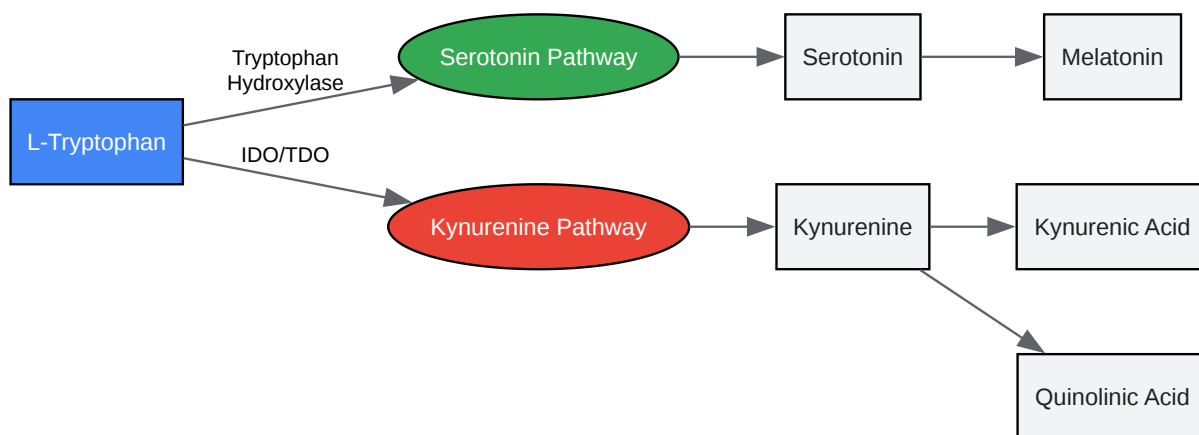
Understanding the Metabolic Landscape of L-Tryptophan

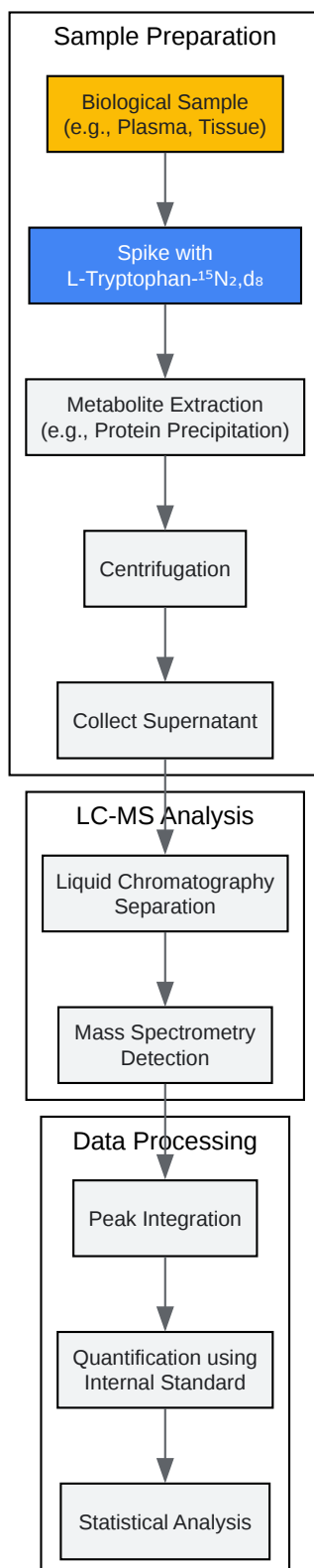
L-Tryptophan is an essential amino acid with diverse metabolic fates that are crucial for various physiological processes. The major metabolic pathways include the Kynurenine pathway and

the Serotonin pathway. Understanding these pathways is critical for researchers using isotopically labeled tryptophan to trace its metabolism and quantify its metabolites.

Key Metabolic Pathways of L-Tryptophan

L-Tryptophan serves as a precursor for the synthesis of the neurotransmitter serotonin (5-hydroxytryptamine) and the hormone melatonin. Alternatively, the majority of dietary tryptophan is metabolized via the kynurenine pathway, leading to the production of kynurenine and its downstream metabolites, which are involved in immune regulation and neuronal function.





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